

Solubility Profile of Acid Red 119: A Technical Guide

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Compound of Interest

Compound Name: Acid red 119

Cat. No.: B083087

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This technical guide provides a comprehensive overview of the solubility of **Acid Red 119** (C.I. 262085), a diazo dye with applications in various industries, including textiles, leather, and paper.[1][2] Understanding the solubility of this compound in different solvents is crucial for its effective use in research, development, and quality control. This document summarizes the available solubility data, outlines detailed experimental protocols for its determination, and provides a logical workflow for solvent selection.

Physicochemical Properties

- Appearance: Red to dark red powder[3]
- Chemical Class: Diazo dye[1]
- CAS Number: 12220-20-1[1]

Quantitative Solubility Data

Precise quantitative solubility data for **Acid Red 119** in a wide range of solvents is limited in publicly available literature. However, the following table summarizes the available information. It is important to distinguish **Acid Red 119** from Solvent Red 119, a different compound with distinct properties.

Solvent	CAS Number	Temperature (°C)	Solubility
Water	7732-18-5	Not Specified	70 g/L
Alcohol Solvents	Various	Not Specified	Soluble
Ether Solvents	Various	Not Specified	Insoluble

Note: The term "soluble" indicates that the substance dissolves to a visually appreciable extent, but does not provide a quantitative value. Further experimental determination is recommended for specific applications.

Factors Influencing Solubility

The solubility of **Acid Red 119** is influenced by several factors:

- **pH:** **Acid Red 119** is reported to be stable under acidic conditions and less stable in alkaline environments.[3] This suggests that pH can significantly impact its aqueous solubility, potentially due to structural changes or degradation in alkaline solutions.
- **Temperature:** As with most solid solutes, the solubility of **Acid Red 119** in liquid solvents is expected to be temperature-dependent. However, specific data on this relationship is not readily available.
- **Solvent Polarity:** The qualitative data indicates that **Acid Red 119**, an acid dye, is soluble in polar solvents like water and alcohols, and insoluble in non-polar solvents like ethers. This is consistent with the presence of polar functional groups in its molecular structure.

Experimental Protocol: Determination of Solubility by UV-Vis Spectrophotometry

This protocol outlines a general method for determining the solubility of **Acid Red 119** in a specific solvent at a given temperature. This method is based on creating a calibration curve and then measuring the concentration of a saturated solution.

1. Materials and Equipment:

- **Acid Red 119** powder
- Solvent of interest
- Volumetric flasks and pipettes
- Analytical balance
- UV-Vis spectrophotometer
- Cuvettes
- Magnetic stirrer and stir bars
- Temperature-controlled shaker or water bath
- Syringe filters (0.45 μm)

2. Preparation of Standard Solutions and Calibration Curve:

- **Stock Solution:** Accurately weigh a known mass of **Acid Red 119** and dissolve it in a known volume of the solvent to prepare a stock solution of a specific concentration (e.g., 100 mg/L).
- **Standard Solutions:** Prepare a series of standard solutions of decreasing concentrations by serially diluting the stock solution.
- **Determine λ_{max} :** Scan one of the standard solutions across a range of wavelengths (e.g., 400-700 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- **Generate Calibration Curve:** Measure the absorbance of each standard solution at the determined λ_{max} . Plot a graph of absorbance versus concentration to create a Beer-Lambert Law calibration curve.

3. Preparation of Saturated Solution:

- Add an excess amount of **Acid Red 119** powder to a known volume of the solvent in a sealed container.

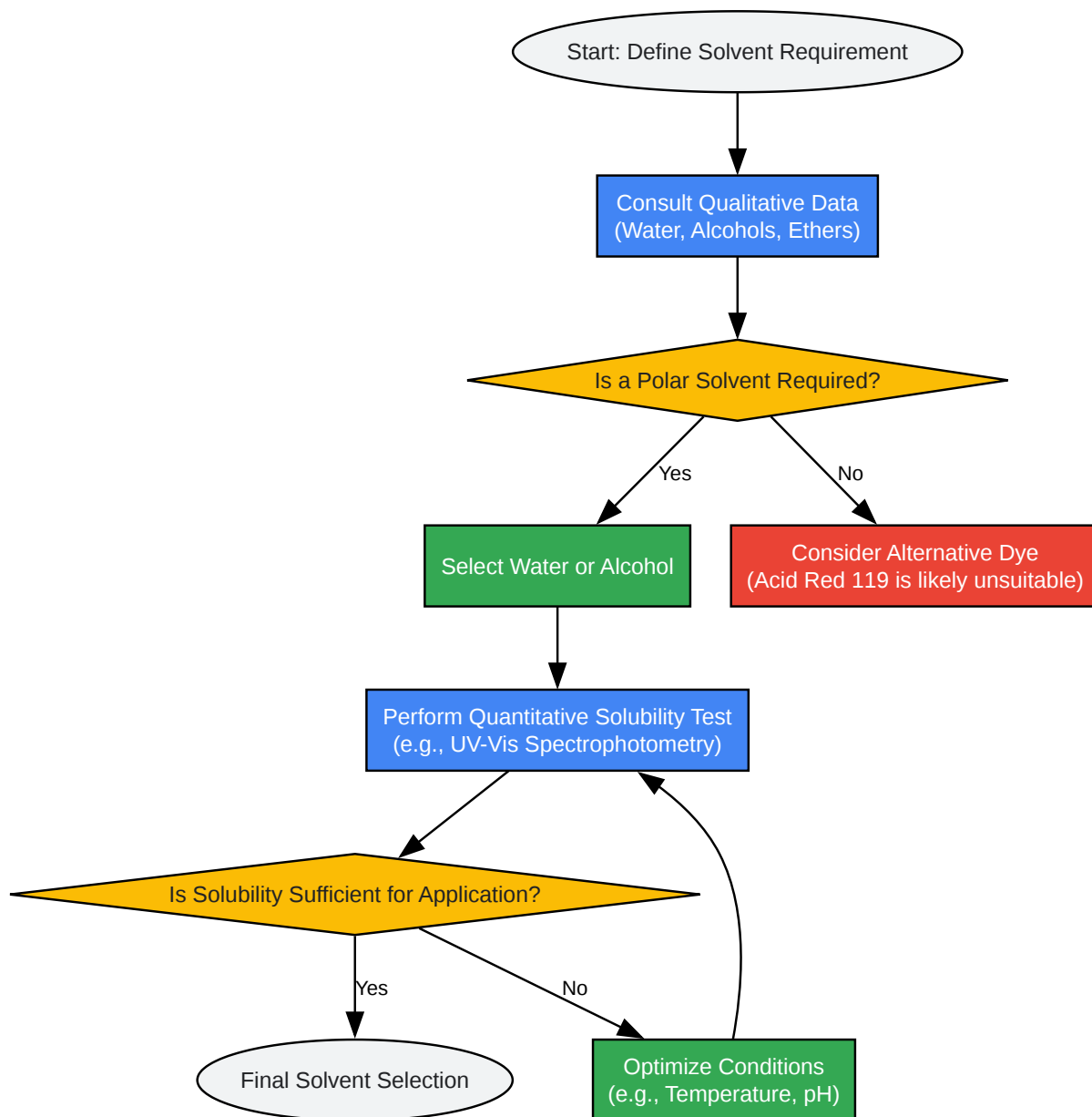
- Agitate the mixture at a constant temperature using a magnetic stirrer or shaker bath for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.

4. Measurement and Calculation:

- Allow the undissolved solid in the saturated solution to settle.
- Carefully withdraw a sample of the supernatant and filter it immediately using a syringe filter to remove any suspended particles.
- Accurately dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .
- Use the equation of the calibration curve to determine the concentration of the diluted solution.
- Calculate the solubility of **Acid Red 119** in the solvent by multiplying the concentration of the diluted solution by the dilution factor.

Logical Workflow for Solvent Selection

The following diagram illustrates a logical workflow for selecting an appropriate solvent for **Acid Red 119** based on its solubility.



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Caption: Workflow for **Acid Red 119** Solvent Selection.

This guide provides a foundational understanding of the solubility of **Acid Red 119**. For critical applications, it is highly recommended to perform experimental solubility determinations under the specific conditions of use.

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